

An In-depth Technical Guide to the Physicochemical Properties of 2-Heptenol

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Heptenol, a secondary alcohol, is a versatile organic compound with applications ranging from the fragrance industry to its use as a solvent and chemical intermediate. A thorough understanding of its physicochemical properties is paramount for its effective application in research, particularly in drug development and formulation studies. This guide provides a comprehensive overview of the core physicochemical characteristics of **2-Heptenol**, detailed experimental protocols for their determination, and a summary of its spectral data.

Physicochemical Properties

The fundamental physical and chemical properties of **2-Heptenol** are summarized below. These values represent a consensus from various reliable sources and provide a baseline for its handling, application, and further study.

Table 1: General and Physical Properties of 2-Heptenol



Property	Value	Source(s)
Molecular Formula	C7H16O	[1][2]
Molecular Weight	116.20 g/mol	[1][3]
Appearance	Clear, colorless liquid	[1][3]
Odor	Mild, fruity, herbaceous, lemon-like	[1][3]
Boiling Point	159-162 °C	[1][2][4]
Melting Point	-30.15 °C	[1][2][5]
Density	0.817 g/mL at 25 °C	[1][2][4]
Refractive Index (n20/D)	1.420	[1]
Vapor Pressure	1.6 hPa at 25 °C	[1][2]
Flash Point	64.4 °C (148 °F)	[5]

Table 2: Solubility and Partitioning of 2-Heptenol

Property	Value	Source(s)
Solubility in Water	3.27 - 3.5 g/L	[1][4][5]
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, and oils	[1][4]
LogP (Octanol-Water Partition Coefficient)	2.29 - 2.3	[1][5]

Spectral Data

Spectroscopic data is crucial for the identification and structural elucidation of **2-Heptenol**.

Table 3: Key Spectral Data for 2-Heptenol



Spectrum Type	Key Peaks/Shifts	Source(s)
¹ H NMR (90 MHz, CDCl ₃)	δ (ppm): 0.89 (t), 1.15 (d), 1.2- 1.5 (m), 1.74 (s), 3.75-3.82 (m)	[3]
¹³ C NMR (25.16 MHz, CDCl ₃)	δ (ppm): 14.07, 22.74, 23.42, 25.59, 32.01, 39.42, 68.00	[3]
Infrared (IR)	Major absorptions characteristic of O-H and C-H stretching.	[6]
Mass Spectrometry (MS)	Molecular ion peak and fragmentation pattern consistent with C ₇ H ₁₆ O.	[6]

Experimental Protocols

Detailed methodologies for the determination of key physicochemical properties and the synthesis of **2-Heptenol** are outlined below.

Synthesis of 2-Heptenol via Reduction of 2-Heptanone

This protocol describes a common laboratory-scale synthesis of **2-Heptenol**.[7]

Materials:

- 2-Heptanone (methyl n-amyl ketone)
- 95% Ethanol
- Deionized water
- Sodium metal
- 1:1 Hydrochloric acid
- Anhydrous sodium sulfate

Procedure:



- In a round-bottomed flask equipped with a reflux condenser, dissolve 2-Heptanone in a mixture of 95% ethanol and water.[7]
- Gradually add sodium metal to the solution while cooling the flask with running water to control the exothermic reaction.
- Once the sodium has completely dissolved, add a larger volume of water and cool the mixture.[7]
- Separate the upper oily layer containing the crude **2-Heptenol**.[7]
- Wash the organic layer sequentially with a 1:1 hydrochloric acid solution and then with water.
 [7]
- Dry the washed product over anhydrous sodium sulfate.[7]
- Purify the crude 2-Heptenol by fractional distillation, collecting the fraction that boils between 155-158 °C.[7]

Determination of Boiling Point (Capillary Method)

This method is a standard technique for determining the boiling point of a liquid.[8][9][10]

Materials:

- 2-Heptenol sample
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Test tube

Procedure:

Place a small amount of 2-Heptenol into a test tube.



- Invert a capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to a thermometer, ensuring the sample and the thermometer bulb are at the same level.
- Heat the apparatus gently and observe the capillary tube.
- The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the capillary tube.[9] Record the temperature when the liquid re-enters the capillary tube upon cooling.[9]

Determination of Density

The density of **2-Heptenol** can be determined by measuring the mass of a known volume.[11] [12][13]

Materials:

- 2-Heptenol sample
- Graduated cylinder or pycnometer
- Analytical balance

Procedure:

- Measure the mass of a clean, dry graduated cylinder or pycnometer.[12]
- Add a known volume of **2-Heptenol** to the graduated cylinder or fill the pycnometer.[12]
- Measure the combined mass of the container and the 2-Heptenol sample.
- Calculate the mass of the 2-Heptenol by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the sample by its volume.[11]

Determination of Solubility in Water

This protocol provides a method to determine the solubility of **2-Heptenol** in water.[14][15]



Materials:

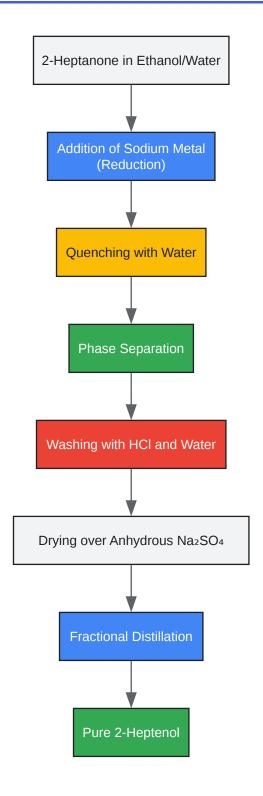
- 2-Heptenol
- · Distilled water
- Test tubes or vials
- Balance
- Vortex mixer or shaker
- Centrifuge (optional)

Procedure:

- Add a measured volume of distilled water to a series of test tubes.[15]
- Add progressively larger, known masses of **2-Heptenol** to each test tube.[15]
- Agitate the mixtures vigorously for a set period to ensure maximum dissolution.
- Allow the mixtures to stand and observe for the presence of an undissolved phase.
- The solubility is determined as the maximum mass of 2-Heptenol that completely dissolves in the given volume of water.

Visualizations Synthesis and Purification Workflow for 2-Heptenol



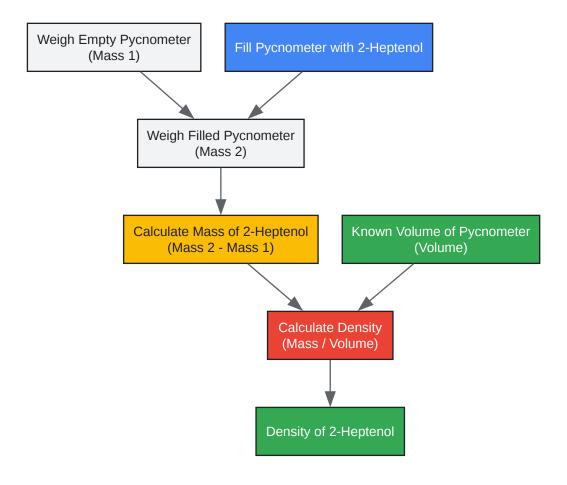


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Caption: Workflow for the synthesis and purification of **2-Heptenol**.

Experimental Workflow for Density Determination





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Caption: Experimental workflow for determining the density of **2-Heptenol**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 2-Heptenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3028808#2-heptenol-physicochemical-properties]

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